

m-Tolyl isocyanate health and safety information

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An In-depth Technical Guide to the Health and Safety of m-Tolyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **m-tolyl isocyanate** (CAS No. 621-29-4), a compound utilized as a pharmaceutical and pesticide intermediate and in the synthesis of various organic molecules.[1] Due to its high reactivity, **m-tolyl isocyanate** presents significant health hazards that necessitate strict adherence to safety protocols in a laboratory or industrial setting.

Chemical and Physical Properties

m-Tolyl isocyanate is a clear, colorless to pale yellow liquid.[2][3] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of m-Tolyl Isocyanate



Property	Value	Reference(s)
Molecular Formula	C ₈ H ₇ NO	[1]
Molecular Weight	133.15 g/mol	[1]
Appearance	Clear colorless to pale yellow liquid	[2][3]
Boiling Point	75-76 °C @ 12 mmHg	[2]
Flash Point	65 °C (149 °F)	[1]
Density	1.033 g/mL at 25 °C	[2]
Refractive Index	n20/D 1.5305	[2]
Storage Temperature	2-8°C	

Toxicological Information

m-Tolyl isocyanate is classified as harmful if swallowed, inhaled, or absorbed through the skin.[4] It is a possible sensitizer and can cause irritation to the eyes, skin, and respiratory tract. [4] Chronic exposure may lead to allergic respiratory reactions, such as asthma, and pulmonary edema.[4]

Table 2: Acute Toxicity Data for m-Tolyl Isocyanate

Route	Species	Value	Reference(s)
Inhalation (LC50)	Rat	33 mg/m³ (4 hours)	[4][5]
Rat	30 mg/m³ (4 hours)	[4][5]	
Oral (LD50)	Not available	Not available	[2]
Dermal (LD50)	Not available	Not available	[2]

Experimental Protocols: Detailed experimental protocols for the determination of the LC50 values cited are not publicly available in the referenced safety data sheets. Generally, such studies involve exposing groups of animals to different concentrations of the substance in the



air for a defined period (e.g., 4 hours) and observing mortality over a subsequent period (typically 14 days). The concentration that is lethal to 50% of the test population is determined statistically.

Hazard Identification and Classification

m-Tolyl isocyanate is associated with multiple hazard classifications. A summary of its GHS hazard statements is provided in Table 3.

Table 3: GHS Hazard Classifications for m-Tolyl Isocyanate

Hazard Statement	Description	Reference(s)
H227	Combustible liquid	[6]
H301	Toxic if swallowed	[6]
H315	Causes skin irritation	[6]
H317	May cause an allergic skin reaction	[6]
H319	Causes serious eye irritation	[6]
H330	Fatal if inhaled	[6]
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled	[6]
H335	May cause respiratory irritation	[6]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **m**-tolyl isocyanate.

Handling

• Work in a well-ventilated area, preferably in a chemical fume hood.[4]

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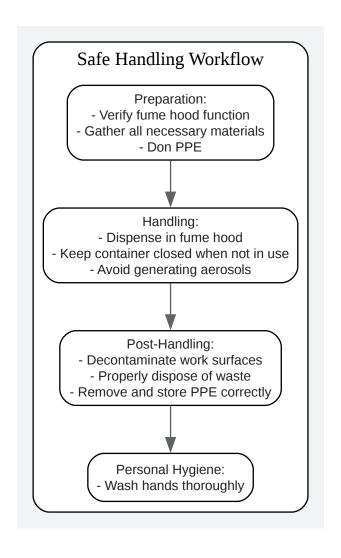


- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe vapors or mist.[4]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat or coveralls.[4][6]
- Wash hands thoroughly after handling.[4]
- Keep away from ignition sources, heat, sparks, and open flames.[4]
- The substance is moisture-sensitive; avoid contact with water and moist air.[4]

Storage

- Store in a cool, dry, and well-ventilated area.[4]
- Keep containers tightly closed.[4]
- Refrigerated storage (below 4°C/39°F) is recommended.[4]
- Store away from incompatible materials such as strong oxidizing agents, acids, bases, alcohols, and amines.[2][4]





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Safe Handling Workflow for m-Tolyl Isocyanate

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **m-tolyl isocyanate**.

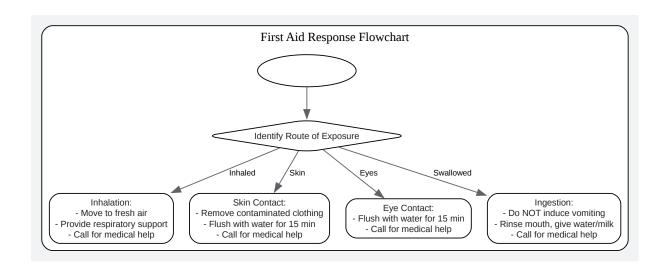
- Eye/Face Protection: Wear chemical splash goggles or a face shield.[4][6]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile or butyl rubber) and protective clothing to prevent skin contact.[4][7]
- Respiratory Protection: If ventilation is inadequate or for high-concentration exposures, use a NIOSH-approved respirator with organic vapor cartridges.[4][7] A full-face respirator is often recommended.[7]



First Aid Measures

In case of exposure, immediate medical attention is required.[4]

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][6]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[4][6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][6]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water to drink. Seek immediate medical attention.[4][6]



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First Aid Procedures for **m-Tolyl Isocyanate** Exposure

Fire Fighting Measures



m-Tolyl isocyanate is a combustible liquid.[4]

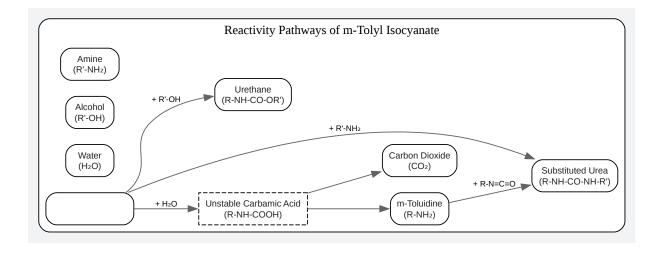
- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6] Water spray can be used to cool fire-exposed containers, but do not get water inside containers.[4]
- Fire Fighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]
- Hazardous Combustion Products: Combustion may produce carbon oxides, nitrogen oxides, and hydrogen cyanide.[2][4]

Reactivity and Stability

- Stability: Stable under normal temperatures and pressures. It is sensitive to moisture.[2][4]
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, strong bases, alcohols, and amines.[2][4]
- Hazardous Decomposition Products: Upon decomposition, it may release hydrogen cyanide, nitrogen oxides, carbon monoxide, and carbon dioxide.[2][4]
- Hazardous Polymerization: Hazardous polymerization has not been reported.[2]

Isocyanates are highly reactive compounds. The isocyanate group (-N=C=O) readily reacts with nucleophiles, particularly compounds containing active hydrogen atoms.





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General Reactivity of m-Tolyl Isocyanate

Accidental Release Measures

In the event of a spill, immediate action is required to contain and clean up the material safely.

- Evacuate personnel from the area.[6]
- Remove all sources of ignition.[4]
- Ensure adequate ventilation.[4]
- Wear appropriate PPE.[4]
- Contain the spill using an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[4] Do not use combustible materials like sawdust.[4]
- Collect the absorbed material into a suitable container for disposal.[4]
- Do not allow the product to enter drains.[6]



Disposal Considerations

Dispose of waste in accordance with all applicable federal, state, and local environmental regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[4]

This technical guide is intended to provide essential health and safety information for experienced professionals. Always refer to the most current Safety Data Sheet (SDS) for **m-tolyl isocyanate** before use and consult with your institution's environmental health and safety department for specific guidance.

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